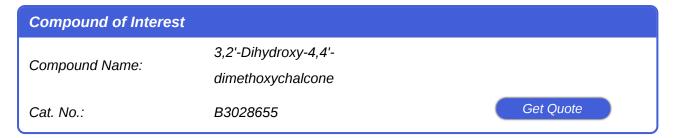


# Technical Data Sheet: 3,2'-Dihydroxy-4,4'-dimethoxychalcone

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the molecular weight and chemical properties of **3,2'-Dihydroxy-4,4'-dimethoxychalcone**, a chalcone derivative of interest in phytochemical and pharmacological research.

## **Chemical Identification**

The compound is systematically identified by the following descriptors. The CAS number provides a unique identifier for this specific chemical substance.

Identifier	Value
Chemical Name	3,2'-Dihydroxy-4,4'-dimethoxychalcone[1]
Systematic Name	(2E)-1-(2-Hydroxy-4-methoxyphenyl)-3-(3-hydroxy-4-methoxyphenyl)prop-2-en-1-one[1]
CAS Number	2567-65-9[1][2]
Molecular Formula	C17H16O5[1][2]

## **Molecular Weight Calculation**



The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for 3,2'-Dihydroxy-4,4'-dimethoxychalcone is based on its molecular formula,  $C_{17}H_{16}O_5$ , and the standard atomic weights of Carbon, Hydrogen, and Oxygen.[3][4][5]

The standard atomic weights used for this calculation are summarized below.

Element	Symbol	Atomic Weight ( g/mol )	
Carbon	С	12.011[6]	
Hydrogen	Н	1.008[7][8]	
Oxygen	0	15.999[9][10]	

The molecular weight is calculated by summing the mass of all atoms in the molecular formula.

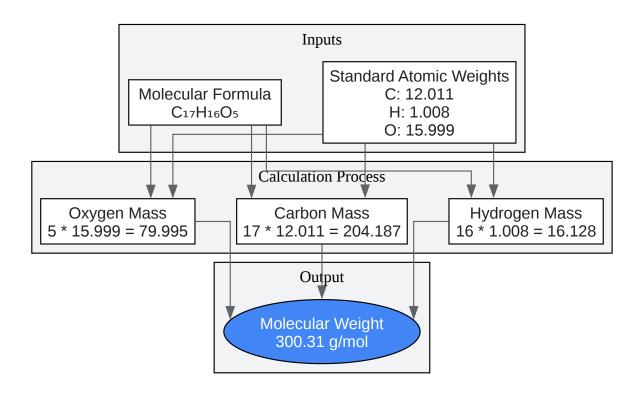
Element	Number of Atoms	Atomic Weight ( g/mol)	Total Contribution ( g/mol)
Carbon (C)	17	12.011	204.187
Hydrogen (H)	16	1.008	16.128
Oxygen (O)	5	15.999	79.995
Total	300.31		

The calculated molecular weight for 3,2'-Dihydroxy-4,4'-dimethoxychalcone is 300.31 g/mol . [1][2]

## **Logical Workflow for Molecular Weight Determination**

The following diagram illustrates the logical process of calculating the molecular weight from the compound's molecular formula and the atomic weights of its constituent elements.





Click to download full resolution via product page

Molecular Weight Calculation Workflow

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. 3,2'-Dihydroxy-4,4'-dimethoxychalcone | CAS: 2567-65-9 | ChemNorm [chemnorm.com]
- 2. 3,2'-Dihydroxy-4,4'-dimethoxychalcone CD BioSustainable [sustainable-bio.com]
- 3. webqc.org [webqc.org]
- 4. byjus.com [byjus.com]
- 5. Atomic/Molar mass [westfield.ma.edu]







- 6. youtube.com [youtube.com]
- 7. quora.com [quora.com]
- 8. Hydrogen | McGraw Hill's AccessScience [accessscience.com]
- 9. Oxygen Wikipedia [en.wikipedia.org]
- 10. Oxygen Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- To cite this document: BenchChem. [Technical Data Sheet: 3,2'-Dihydroxy-4,4'-dimethoxychalcone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3028655#3-2-dihydroxy-4-4-dimethoxychalcone-molecular-weight]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com